

An In-depth Technical Guide to Strontium Telluride (SrTe)

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Compound of Interest

Compound Name: *Strontium telluride*

CAS No.: *12040-08-3*

Cat. No.: *B1619863*

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CAS Number: 12040-08-3

For Researchers, Scientists, and Drug Development Professionals

Introduction

Strontium telluride (SrTe) is an inorganic compound with the chemical formula SrTe. It is a semiconductor material that has garnered interest for its potential applications in electronics and thermoelectric devices. This technical guide provides a comprehensive overview of **strontium telluride**, including its properties, synthesis, characterization, and a discussion of its relevance, or lack thereof, in the field of drug development.

Physicochemical Properties

Strontium telluride is a crystalline solid with a rock salt crystal structure. Key quantitative data for SrTe are summarized in the table below.

Property	Value	Reference(s)
CAS Number	12040-08-3	[1][2]
Molecular Formula	SrTe	[1]
Molecular Weight	215.22 g/mol	[2]
Crystal Structure	Cubic (rock salt)	[1][3]
Lattice Parameter (a)	6.4445(4) to 6.4606(4) Å (for PbTe-SrTe)	[4]
Band Gap	~1.8 eV (Theoretical)	[3]

Synthesis and Crystal Growth

The primary method for synthesizing **strontium telluride** is through solid-state reaction. High-purity single crystals can be grown from the melt using techniques such as the Bridgman-Stockbarger or Czochralski method.

Solid-State Synthesis

Experimental Protocol:

A general protocol for the solid-state synthesis of **strontium telluride** involves the following steps:

- **Precursor Preparation:** Stoichiometric amounts of high-purity strontium and tellurium powders are thoroughly mixed in an inert atmosphere, typically within a glovebox, to prevent oxidation.
- **Encapsulation:** The mixed powder is loaded into a quartz ampoule, which is then evacuated to a high vacuum and sealed.
- **Reaction:** The sealed ampoule is placed in a furnace and heated to a high temperature, typically in the range of 600-800°C. The temperature is held for an extended period, often 24-48 hours, to ensure a complete reaction.

- **Cooling:** The furnace is then slowly cooled to room temperature to allow for the formation of a crystalline product.
- **Characterization:** The resulting product is characterized using techniques such as X-ray diffraction to confirm the formation of the SrTe phase.

Single Crystal Growth

For applications requiring high-purity single crystals, melt growth techniques are employed.

Bridgman-Stockbarger Method:

This method involves the directional solidification of a molten charge of **strontium telluride** in a sealed crucible. The crucible is slowly lowered through a temperature gradient in a furnace, causing the material to crystallize from one end to the other.

Czochralski Method:

In the Czochralski technique, a seed crystal is dipped into a melt of **strontium telluride** and then slowly pulled upwards while being rotated. This process allows for the growth of a large, single-crystal ingot.^{[5][6]}

Characterization Techniques

A variety of analytical techniques are used to characterize the structural, optical, and electrical properties of **strontium telluride**.

X-ray Diffraction (XRD)

Experimental Protocol:

- **Sample Preparation:** A powdered sample of **strontium telluride** is thinly spread onto a sample holder.
- **Data Acquisition:** The sample is placed in an X-ray diffractometer. A monochromatic X-ray beam is directed at the sample, and the diffracted X-rays are detected at various angles (2θ).

- **Data Analysis:** The resulting diffraction pattern, a plot of intensity versus 2θ , is analyzed to determine the crystal structure and lattice parameters of the material.[7][8]

Raman Spectroscopy

Experimental Protocol:

- **Sample Preparation:** A small amount of the **strontium telluride** sample is placed on a microscope slide.
- **Data Acquisition:** The sample is positioned under the objective of a Raman microscope. A laser is focused onto the sample, and the scattered light is collected and directed to a spectrometer.
- **Data Analysis:** The Raman spectrum, which shows the intensity of scattered light as a function of the Raman shift (in cm^{-1}), provides information about the vibrational modes of the crystal lattice.[9][10]

Thermoelectric Property Measurement

Experimental Protocol:

The thermoelectric properties of **strontium telluride**, such as the Seebeck coefficient, electrical conductivity, and thermal conductivity, are typically measured as a function of temperature.

- **Sample Preparation:** A dense, sintered pellet or a single crystal of SrTe is cut into a specific geometry (e.g., a rectangular bar).
- **Measurement Setup:** The sample is mounted in a specialized apparatus that allows for the simultaneous measurement of the Seebeck coefficient and electrical conductivity under a controlled temperature gradient. The thermal conductivity is often determined by measuring the thermal diffusivity using a laser flash method.[11][12][13]

Relevance to Drug Development

A thorough review of the scientific literature reveals no direct applications of **strontium telluride** in drug development, drug delivery, or as a therapeutic agent. The focus of research

on this material is primarily in the fields of materials science and condensed matter physics.

However, it is pertinent to discuss the biological roles of its constituent elements, strontium and tellurium, to provide a complete picture for the target audience.

Biological Role of Strontium

Strontium, particularly in the form of strontium ranelate, has been investigated for its effects on bone metabolism.^{[14][15]} It has been shown to simultaneously promote bone formation and inhibit bone resorption, making it a potential therapeutic agent for osteoporosis.^{[16][17]} The mechanism of action is believed to involve the activation of the calcium-sensing receptor in bone cells.^[17]

Tellurium in Biomedical Applications

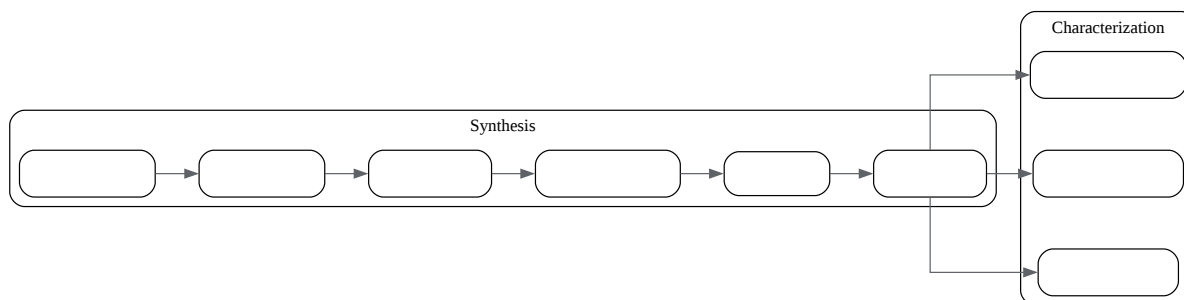
Tellurium-containing nanoparticles have been explored for their potential in drug delivery systems.^{[18][19][20]} These nanoparticles can be designed to be responsive to the tumor microenvironment, allowing for targeted drug release.^[18] The cytotoxicity of tellurium compounds is an active area of research, with studies indicating that the toxicity is highly dependent on the chemical form and concentration.^{[21][22]}

Cytotoxicity of Strontium Telluride

There is a lack of specific data on the in vitro or in vivo cytotoxicity of **strontium telluride**. However, based on the known toxicities of tellurium compounds, it is reasonable to assume that **strontium telluride** would exhibit some level of toxicity. Any potential biomedical application would require rigorous toxicological evaluation.

Visualizations

Workflow for Synthesis and Characterization of Strontium Telluride

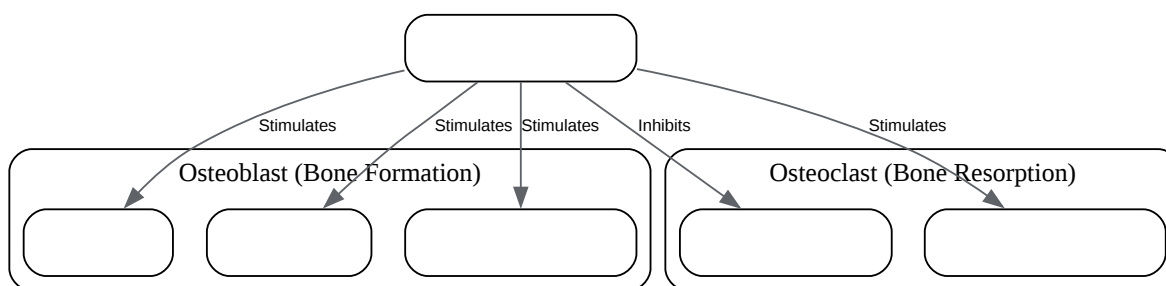


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Caption: Workflow for the synthesis and characterization of **strontium telluride**.

Conceptual Diagram of Strontium's Effect on Bone Cells

Disclaimer: The following diagram illustrates the known effects of the strontium ion on bone cells. There is no evidence to suggest that **strontium telluride** exhibits these properties.



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Caption: Conceptual diagram of the dual action of strontium ions on bone cells.

Signaling Pathways

There are no known biological signaling pathways directly involving **strontium telluride**. As a stable, solid-state inorganic compound, it is not expected to interact with biological signaling cascades in the manner of a soluble ion or a targeted drug molecule. The biological effects of its constituent elements, as discussed above, are mediated by their specific chemical forms (e.g., Sr²⁺ ions).

Conclusion

Strontium telluride is a semiconductor material with the CAS number 12040-08-3, primarily of interest for its electronic and thermoelectric properties. Its synthesis is typically achieved through solid-state reactions, and it is characterized by standard materials science techniques. While its constituent elements, strontium and tellurium, have been investigated for roles in bone health and drug delivery, respectively, there is currently no evidence to support the use of **strontium telluride** itself in any pharmaceutical or biomedical application. Future research in this area would need to begin with fundamental studies on its biocompatibility and cytotoxicity.

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